

Essential Safety and Operational Guide for Handling 4-tert-Butyl-2-methylphenol

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Compound of Interest

Compound Name: 4-tert-Butyl-2-methylphenol

Cat. No.: B146163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **4-tert-Butyl-2-methylphenol** (CAS No. 98-27-1). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

4-tert-Butyl-2-methylphenol is classified as a substance that causes severe skin burns and eye damage.^{[1][2]} It is crucial to handle this chemical with appropriate caution to avoid exposure.

GHS Hazard Statements: H314 - Causes severe skin burns and eye damage.^[1]

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table summarizes the recommended PPE for handling **4-tert-Butyl-2-methylphenol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear chemical safety goggles and a face shield. ^[1] Ensure eye protection is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).	Protects against splashes and dust that can cause severe eye damage. ^[1]
Skin Protection	Wear protective gloves (e.g., Butyl rubber), a lab coat, and a full protective suit as needed based on the scale of work. ^[1] ^[3] Inspect gloves before use and dispose of them properly.	Prevents skin contact which can lead to severe burns. ^[1]
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge. ^[3] A full-face particle respirator may be necessary depending on the risk assessment. Ensure adequate ventilation, such as a fume hood.	Protects against inhalation of dust or vapors which can cause respiratory irritation.

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidental exposure.

Procedure	Guidelines
Handling	Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors.[1] Wash hands thoroughly after handling.[1] Use only in a well-ventilated area, preferably in a chemical fume hood.[1]
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store locked up.[1]
Incompatibilities	Avoid contact with strong oxidizing agents.[3]

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an emergency.

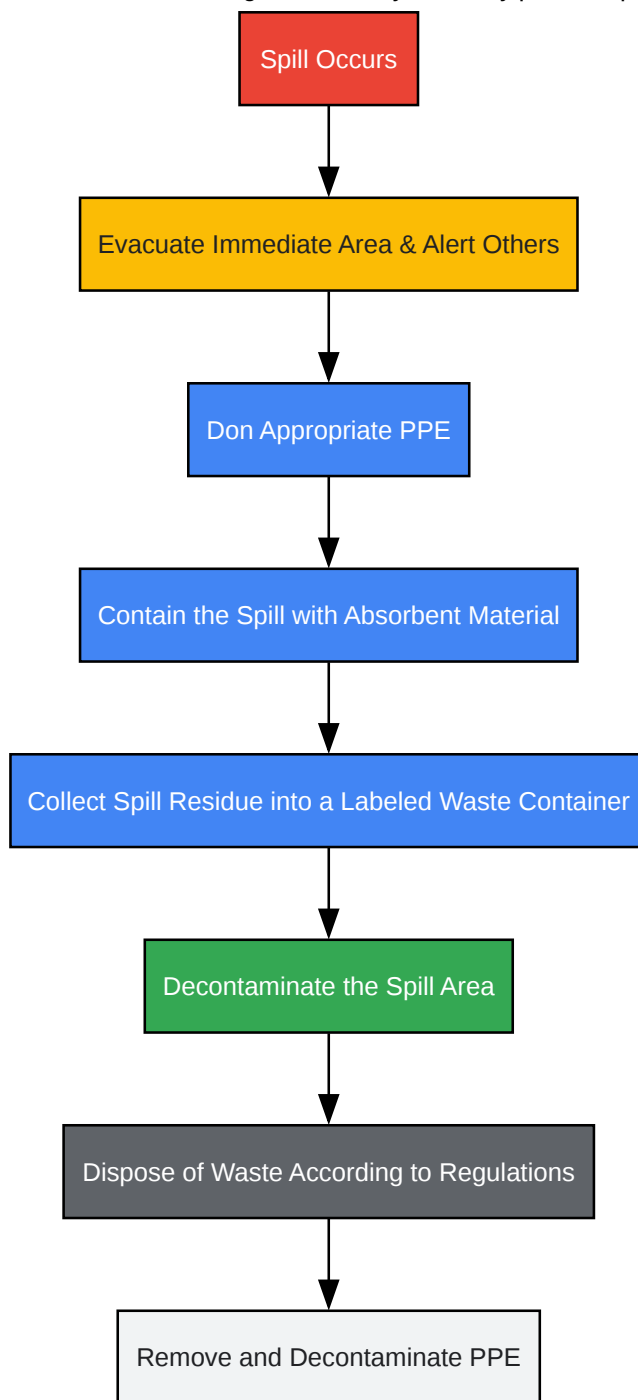
Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
Skin Contact	Remove/take off immediately all contaminated clothing.[1] Rinse skin with water/shower.[1] Wash contaminated clothing before reuse.[1] Seek immediate medical attention.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[1] Seek immediate medical attention.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is crucial for laboratory and environmental safety.

Chemical Spill Workflow

Workflow for Handling a 4-tert-Butyl-2-methylphenol Spill



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Caption: Workflow for a chemical spill.

Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[1] Chemical waste should be handled as hazardous waste and disposed of through a licensed professional waste disposal service.

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